

2-Bromobenzoyl chloride safety data sheet (SDS)

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Compound of Interest

Compound Name: 2-Bromobenzoyl chloride

Cat. No.: B130232

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An In-depth Technical Guide to the Safety of 2-Bromobenzoyl Chloride

For professionals in research, science, and drug development, a thorough understanding of chemical safety is paramount. This guide provides a comprehensive overview of the safety data for **2-Bromobenzoyl chloride**, a reactive acyl chloride used in organic synthesis. The following sections detail its hazards, properties, and the necessary protocols for safe handling, storage, and emergency response.

Chemical Identification and Properties

2-Bromobenzoyl chloride is a combustible, corrosive liquid.^[1] Key identification and physical properties are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-bromobenzoyl chloride ^[2]
CAS Number	7154-66-7 ^{[3][4]}
EC Number	230-507-4 ^{[3][4]}
Molecular Formula	C ₇ H ₄ BrClO ^[2]
Molecular Weight	219.46 g/mol ^{[2][4]}

| SMILES String | ClC(=O)c1ccccc1Br |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Liquid
Melting Point	8-10 °C
Boiling Point	245 °C[5]
Density	1.679 g/mL at 25 °C
Refractive Index	n _{20/D} 1.597

| Flash Point | > 112 °C (> 233.6 °F)[4] |

Hazard Identification and Classification

This chemical is classified as hazardous, causing severe skin burns and eye damage, and may also cause respiratory irritation.[2][6][7] It is also a lachrymator, a substance that causes tearing.[6][8]

Table 3: GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 1B[3][6][8]
Serious Eye Damage/Eye Irritation	Category 1[6][8]

| Specific target organ toxicity (single exposure) | Category 3 (Target Organ: Respiratory system)[4][6][8] |

Table 4: Hazard Statements and Precautionary Codes

Type	Code	Statement
Hazard Statement	H314	Causes severe skin burns and eye damage. [2] [3] [7] [9]
Hazard Statement	H335	May cause respiratory irritation. [4]
Precautionary	P260, P261	Do not breathe dust/fume/gas/mist/vapours/spray. [3] [7] [9]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection. [3]
Precautionary	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [3] [7] [9]
Precautionary	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [7] [9]
Precautionary	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3] [7] [9]
Precautionary	P405	Store locked up. [3] [7] [9]

| Precautionary | P501 | Dispose of contents/container to an approved waste disposal plant.[\[3\]](#)[\[10\]](#) |

Experimental and Safety Protocols

The following protocols are standard safety and emergency procedures derived from Safety Data Sheets. They are not research-specific experimental methodologies but are critical for ensuring laboratory safety.

First Aid Measures

- **Eye Contact:** Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[6][8][10] Ensure complete irrigation by occasionally lifting the upper and lower lids.[10] Remove contact lenses if present and easy to do, and continue rinsing.[3][6][8] Seek immediate medical attention from an ophthalmologist.[6]
- **Skin Contact:** Take off immediately all contaminated clothing.[3] Rinse the skin with plenty of water or use a safety shower.[10] Wash the affected area with soap and plenty of water.[3] Seek immediate medical advice.[7] Contaminated clothing must be washed before reuse.[3][6][10]
- **Inhalation:** Remove the victim to fresh air and keep them comfortable for breathing.[3][6][10] If breathing is difficult, give oxygen.[3] If the person is not breathing, provide artificial respiration, but do not use the mouth-to-mouth method if the substance was inhaled.[8] Call a physician or POISON CENTER immediately.[6]
- **Ingestion:** Rinse the mouth with water.[3] Do NOT induce vomiting.[3][6][8][10] Give the casualty as much water as they can comfortably drink.[10] Never give anything by mouth to an unconscious person.[3] Urgent hospital treatment is likely needed; transport to a hospital or doctor without delay.[10]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical powder, carbon dioxide, alcohol-resistant foam, or sand.[3][10][11] A water spray or fog should only be used for large fires.[10]
- **Unsuitable Extinguishing Media:** Do not use water directly, as the substance reacts with water.[1][11]

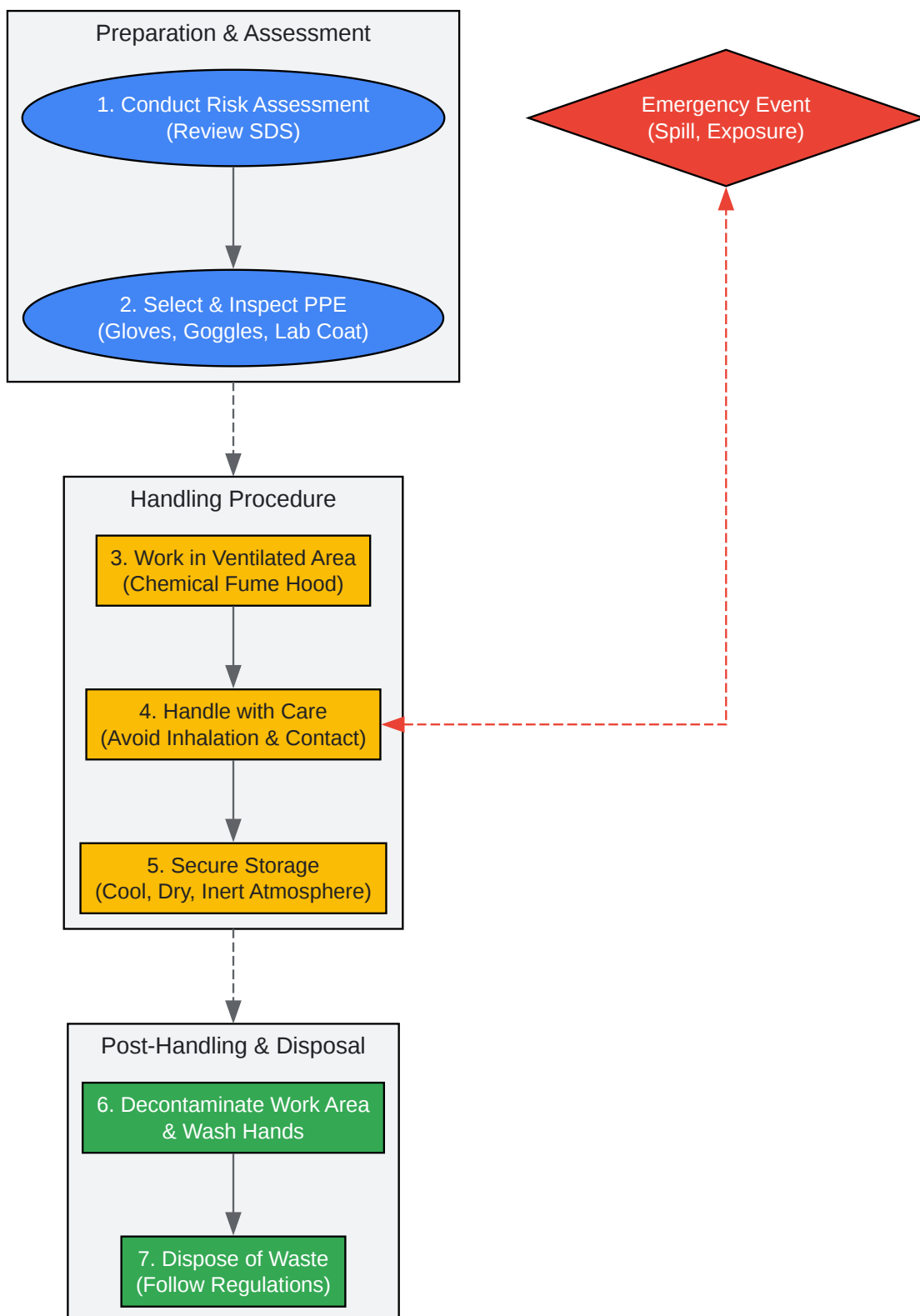
- **Specific Hazards:** The substance is combustible and presents a slight fire hazard when exposed to heat or flame.[1][10] Heating may cause containers to rupture violently.[10] Combustion can produce toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO₂), hydrogen bromide, hydrogen chloride, and phosgene.[1][6][8]
- **Protective Actions:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3][8]

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area and move upwind from the spill.[1][3] Avoid breathing vapors and ensure adequate ventilation.[3][10] Avoid all personal contact by wearing appropriate protective equipment.[10]
- **Environmental Precautions:** Prevent the substance from entering drains or waterways.[3]
- **Containment and Cleaning:** Contain the spill using sand, earth, or other inert absorbent material.[10] Collect the material into a suitable, labeled container for disposal.[3][10] Do not expose the spilled material to water.[6][8]

Visualization of Safe Handling Workflow

Proper handling is crucial to minimize exposure risks. The following diagram outlines the logical workflow for the safe handling of **2-Bromobenzoyl chloride**.



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Caption: Logical workflow for the safe handling of **2-Bromobenzoyl chloride**.

Exposure Controls and Personal Protection

To prevent exposure, appropriate engineering controls and personal protective equipment (PPE) are mandatory.

- **Engineering Controls:** Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.^{[3][8][10]} Eyewash stations and safety showers must be located close to the workstation.^{[8][11]}
- **Personal Protective Equipment (PPE):**

Table 5: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face	Tightly fitting safety goggles or a face shield. ^{[3][9]} Must conform to EN 166 (EU) or NIOSH (US) standards. ^[3]
Skin	Chemical-resistant, impervious gloves. ^[3] Protective work clothing. ^{[7][9]} Fire/flame resistant clothing may be necessary. ^[3]

| **Respiratory** | If vapors are generated or exposure limits are exceeded, use a full-face respirator with a suitable filter (e.g., type ABEK EN14387).^[3] |

Stability and Reactivity

- **Reactivity:** This product reacts with water, liberating toxic hydrogen chloride gas.^{[6][8]} It may also react with metals to produce highly flammable hydrogen gas.^[10]
- **Chemical Stability:** The product is stable under standard ambient conditions (room temperature). However, it is sensitive to moisture.^{[9][12]}
- **Incompatible Materials:** Avoid contact with water, strong bases, alcohols, and strong oxidizing agents.^{[6][8][9][11][12]} Do not store in aluminum or galvanized containers.^[1]

- Hazardous Decomposition Products: Thermal decomposition can release irritating and toxic gases and vapors, such as carbon oxides, hydrogen halides, and phosgene.[8][11]

Storage and Disposal

- Storage Conditions: Store in a cool, dry, and well-ventilated area in the original, tightly sealed container.[3][9][10] Keep away from incompatible materials and foodstuff containers.[10] Storage under an inert gas atmosphere is recommended, and some suppliers advise refrigeration (2-8°C).[9][11][12] The storage area should be locked up.[3][6][10]
- Disposal: Disposal of **2-Bromobenzoyl chloride** and its containers must be done through an authorized hazardous waste collection point.[3][10] All local, regional, and national regulations for hazardous waste disposal must be followed.[6][8]

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